

Application Note and Protocol: Preparation of 10mM Histidine Buffer Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Histidine Monohydrochloride*

Cat. No.: *B10763354*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Histidine is an essential amino acid notable for its imidazole side chain, which has a pKa value near physiological pH.[1][2] This characteristic makes histidine an effective biological buffer, widely utilized in the formulation of therapeutic proteins and other biopharmaceuticals. A 10mM histidine buffer is a common choice for maintaining a stable pH environment for biomolecules, minimizing pH shifts that could impact their structure and function. This document provides a detailed protocol for the preparation of a 10mM histidine buffer solution.

Chemical and Physical Properties

Before preparing the buffer, it is essential to be familiar with the properties of L-histidine.

Property	Value
Chemical Formula	$C_6H_9N_3O_2$ [3][4][5][6][7]
Molecular Weight	155.15 g/mol [3][5][7][8][9][10]
pKa Values (at 25°C)	pKa ₁ (α-carboxyl): ~1.8
	pKa ₂ (imidazole): ~6.0[1][11][12]
	pKa ₃ (α-amino): ~9.2

The buffering capacity of histidine is most effective around its pKa values. For applications requiring a pH near neutral, the imidazole side chain's pKa of approximately 6.0 is of primary interest.^{[1][11][12]}

Experimental Protocol: Preparation of 1 Liter of 10mM Histidine Buffer at pH 6.0

This protocol outlines the preparation of a 10mM histidine buffer by dissolving L-histidine and adjusting the pH with hydrochloric acid.

3.1. Materials and Equipment

- L-histidine (MW: 155.15 g/mol)
- Hydrochloric acid (HCl), 1 M solution
- Sodium hydroxide (NaOH), 1 M solution (for pH adjustment if necessary)
- High-purity water (e.g., deionized or distilled water)
- Analytical balance
- pH meter
- Magnetic stirrer and stir bar
- 1 L volumetric flask
- Beakers and graduated cylinders
- 0.22 µm sterile filter (optional, for sterile applications)

3.2. Step-by-Step Procedure

- Calculate the required mass of L-histidine:
 - For a 10mM solution, you will need 0.01 moles of histidine per liter.

- $\text{Mass} = \text{Molarity} \times \text{Volume} \times \text{Molecular Weight}$
- $\text{Mass} = 0.01 \text{ mol/L} \times 1 \text{ L} \times 155.15 \text{ g/mol} = 1.5515 \text{ g}$
- Dissolve the L-histidine:
 - Accurately weigh 1.5515 g of L-histidine using an analytical balance.
 - Transfer the L-histidine to a beaker containing approximately 800 mL of high-purity water.
 - Place the beaker on a magnetic stirrer and add a stir bar. Stir until the L-histidine is completely dissolved.
- Adjust the pH:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Immerse the pH electrode in the histidine solution.
 - Slowly add 1 M HCl dropwise while continuously monitoring the pH.
 - Continue adding HCl until the pH of the solution reaches 6.0.
 - If the pH drops below 6.0, use a few drops of 1 M NaOH to adjust it back.
- Final Volume Adjustment:
 - Once the desired pH is achieved, carefully transfer the solution to a 1 L volumetric flask.
 - Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure all the histidine is transferred.
 - Add high-purity water to the flask until the bottom of the meniscus reaches the 1 L mark.
 - Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Sterilization (Optional):

- For applications requiring a sterile buffer, pass the solution through a 0.22 μm sterile filter into a sterile container.
- Storage:
 - Store the buffer solution at 2-8°C. The shelf life of the buffer will depend on the specific application and storage conditions.

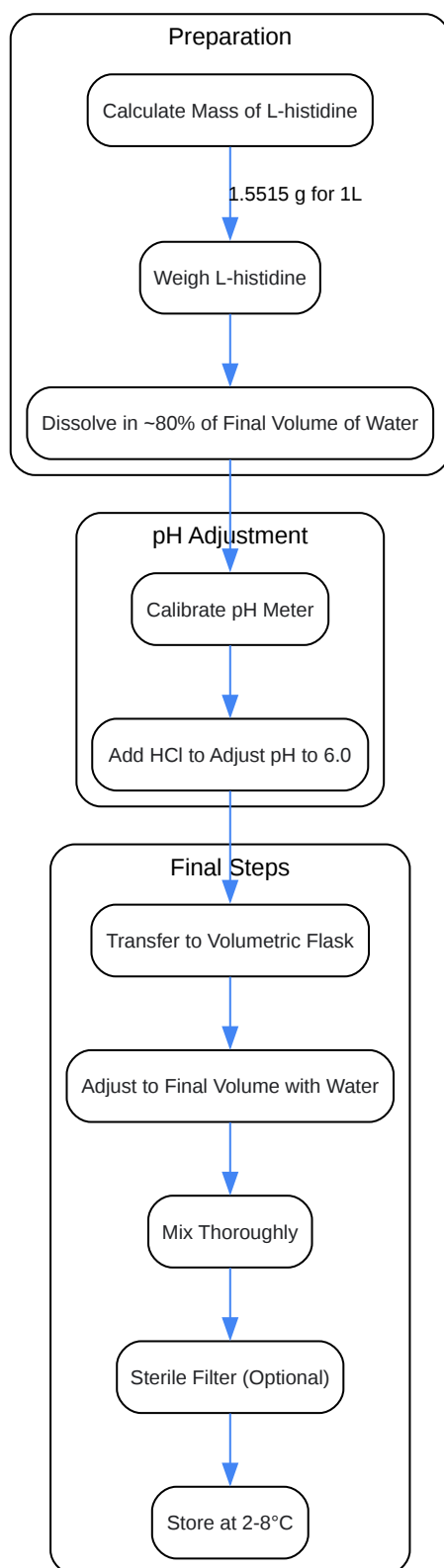
Quantitative Data Summary

The following table provides the required mass of L-histidine for preparing different volumes of a 10mM solution.

Final Buffer Volume	Required Mass of L-histidine (g)
100 mL	0.1552 g
250 mL	0.3879 g
500 mL	0.7758 g
1 L	1.5515 g
2 L	3.1030 g

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing the 10mM histidine buffer solution.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing 10mM histidine buffer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Histidine - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. laboratorynotes.com [laboratorynotes.com]
- 4. newworldencyclopedia.org [newworldencyclopedia.org]
- 5. Histidine [webbook.nist.gov]
- 6. byjus.com [byjus.com]
- 7. medkoo.com [medkoo.com]
- 8. L-Histidine | C₆H₉N₃O₂ | CID 6274 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. merckindex.rsc.org [merckindex.rsc.org]
- 10. calpaclab.com [calpaclab.com]
- 11. Reddit - The heart of the internet [reddit.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of 10mM Histidine Buffer Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10763354#step-by-step-guide-to-making-a-10mm-histidine-buffer-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com